

BP Fluor 488: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **BP Fluor 488**

Cat. No.: **B15555275**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectral properties, applications, and experimental protocols for **BP Fluor 488**, a bright and photostable green fluorescent dye. Designed for professionals in research and drug development, this document offers detailed methodologies and quantitative data to facilitate the effective use of this versatile fluorophore in various laboratory settings.

Core Properties of BP Fluor 488

BP Fluor 488 is a sulfonated rhodamine dye recognized for its high fluorescence quantum yield and photostability, making it an excellent choice for a variety of fluorescence-based assays.^[1] It is spectrally similar to other popular 488 nm dyes, such as Alexa Fluor 488, and can often be used as a direct replacement without significant changes to experimental setups.^[2]

Spectral Characteristics

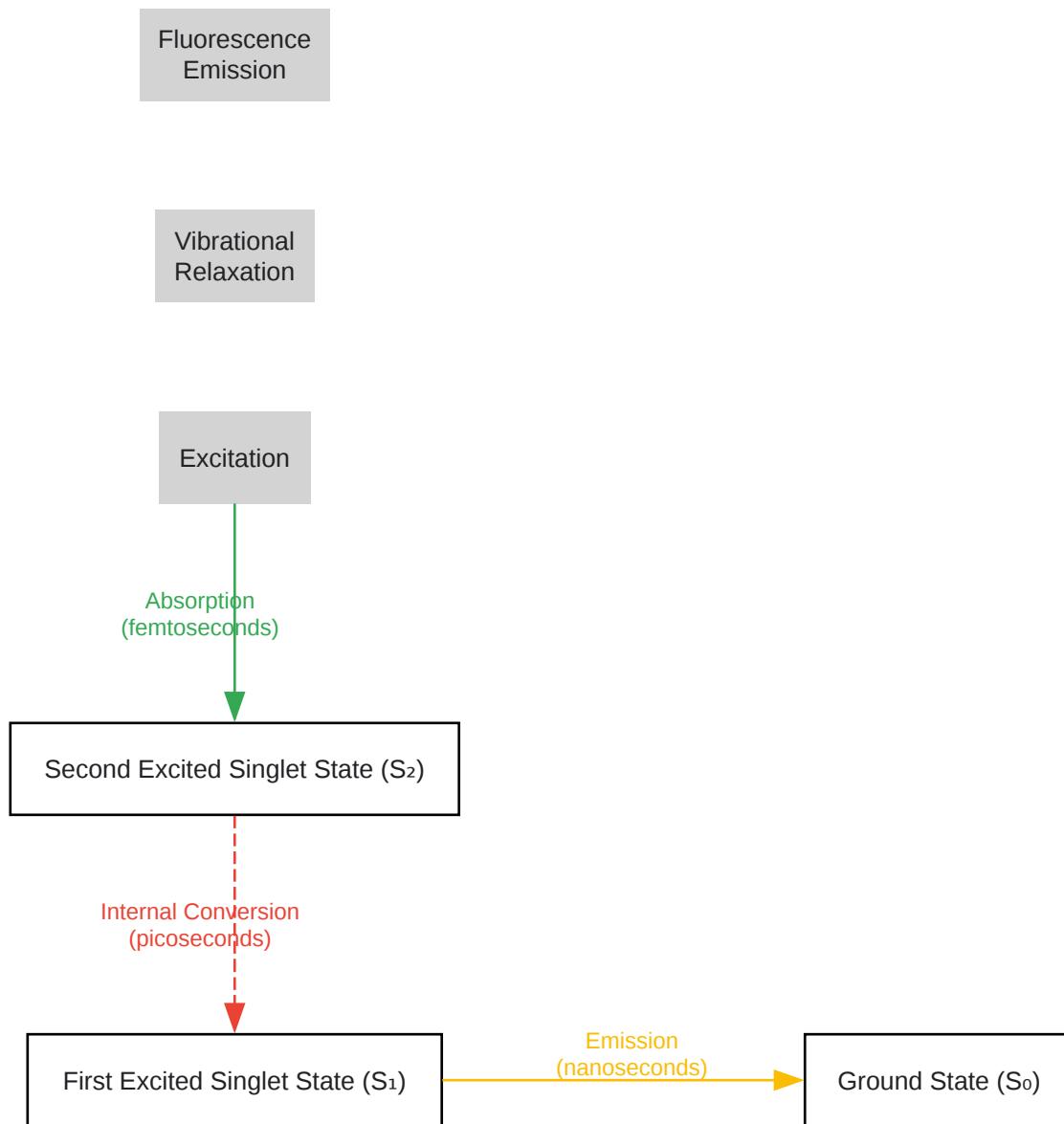
The excitation and emission spectra of **BP Fluor 488** are key to its utility. The dye is optimally excited by the 488 nm laser line and exhibits a bright green fluorescence.^[1]

Property	Value	Reference
Excitation Maximum (λ_{ex})	499 nm	[3] [4] [5]
Emission Maximum (λ_{em})	520 nm	[3] [4] [5]
Molar Extinction Coefficient (ϵ)	73,000 $\text{cm}^{-1}\text{M}^{-1}$	[3] [4] [5]
Fluorescence Quantum Yield (Φ)	0.92	[3] [4] [5]

Principle of Fluorescence

The phenomenon of fluorescence is governed by the absorption of light energy by a fluorophore, followed by the emission of light at a longer wavelength. This process can be visualized using a Jablonski diagram.

Principle of Fluorescence

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Caption: Jablonski diagram illustrating the electronic transitions during fluorescence.

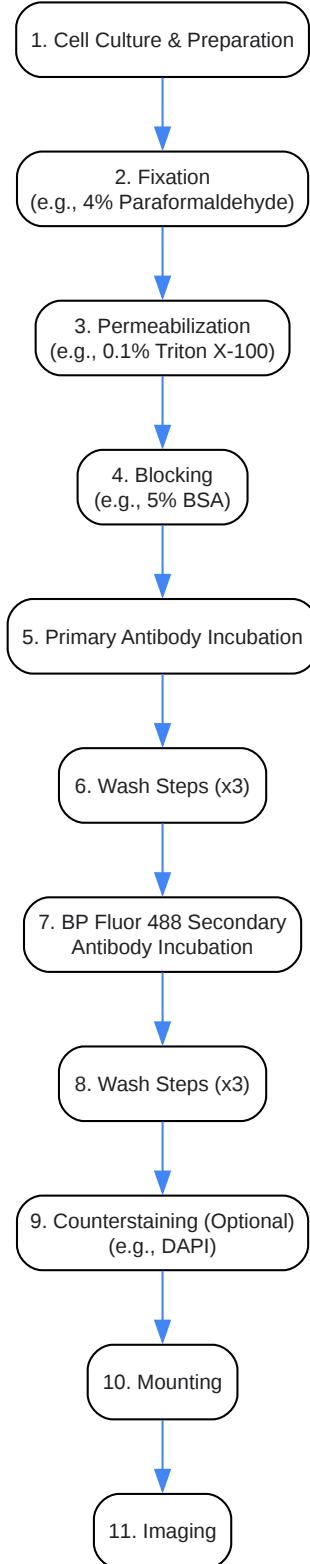
Experimental Protocols

BP Fluor 488 is widely used in applications such as immunofluorescence, flow cytometry, and fluorescence microscopy.^{[1][3][4][5][6]} The following are detailed protocols for these key experimental techniques.

Immunofluorescence Staining Protocol

This protocol outlines the steps for indirect immunofluorescence staining of cultured cells using a primary antibody and a **BP Fluor 488**-conjugated secondary antibody.

Indirect Immunofluorescence Workflow

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